Structure-activity relationship (SAR) of brominated imidazopyrazines

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Compound of Interest

Compound Name:	*6-Bromo-8-methylimidazo[1,2-a]pyrazine*
CAS No.:	*1159815-50-5*
Cat. No.:	*B1288553*

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An In-depth Technical Guide to the Structure-Activity Relationship (SAR) of Brominated Imidazopyrazines

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

The imidazopyrazine scaffold is a cornerstone in modern medicinal chemistry, recognized as a "privileged structure" due to its ability to bind to a wide array of biological targets. This guide provides a detailed exploration of the structure-activity relationships (SAR) of brominated imidazopyrazine derivatives, a chemical class that has yielded potent modulators of key cellular pathways. As a Senior Application Scientist, this document synthesizes field-proven insights with rigorous scientific data to explain the causal relationships behind synthetic choices and biological outcomes. We will dissect how the strategic placement of bromine atoms on the imidazopyrazine core profoundly influences potency, selectivity, and pharmacokinetic properties, with a primary focus on their role as kinase inhibitors and anticancer agents. This guide includes detailed synthetic protocols, quantitative SAR data, and visual diagrams to

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provide a comprehensive resource for professionals engaged in drug discovery and development.

The Imidazopyrazine Scaffold: A Privileged Core in Drug Discovery

Imidazo[1,2-a]pyrazines are fused heterocyclic systems that have garnered significant attention in drug discovery. Their rigid, planar structure and the specific arrangement of nitrogen atoms make them ideal scaffolds for interacting with various biological macromolecules, particularly the ATP-binding pockets of protein kinases.[1] This versatility has led to the development of imidazopyrazine-based compounds with a broad spectrum of pharmacological activities, including anticancer, antiviral, and anti-inflammatory properties.[2][3]

The core's adaptability allows for extensive structural modifications, making it a prime candidate for SAR studies aimed at optimizing therapeutic effects.[3] Notably, molecules incorporating this scaffold have progressed into clinical trials, underscoring their therapeutic potential. For instance, Entospletinib, an imidazo[1,2-a]pyrazine analog, has been evaluated in clinical trials for hematological malignancies as a selective spleen tyrosine kinase (SYK) inhibitor.[4]

The Strategic Role of Bromine in Modulating Bioactivity

The introduction of halogen atoms, particularly bromine, is a well-established strategy in medicinal chemistry to enhance a drug candidate's profile. The causality behind this choice is multifactorial:

- Lipophilicity and Permeability: Bromine is highly lipophilic, which can enhance a molecule's ability to cross cellular membranes and improve its absorption and distribution characteristics.
- Metabolic Stability: The carbon-bromine bond is strong and can block sites of metabolism, thereby increasing the compound's half-life in the body.
- Halogen Bonding: Bromine can act as a halogen bond donor, forming a specific, non-covalent interaction with electron-donating atoms like oxygen or nitrogen in a protein's

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binding site.[5] This interaction can significantly increase binding affinity and selectivity, a phenomenon that is critical for designing potent and targeted therapies.[6]

The strategic placement of bromine is therefore not a random substitution but a deliberate design choice to fine-tune the pharmacodynamic and pharmacokinetic properties of the imidazopyrazine core.

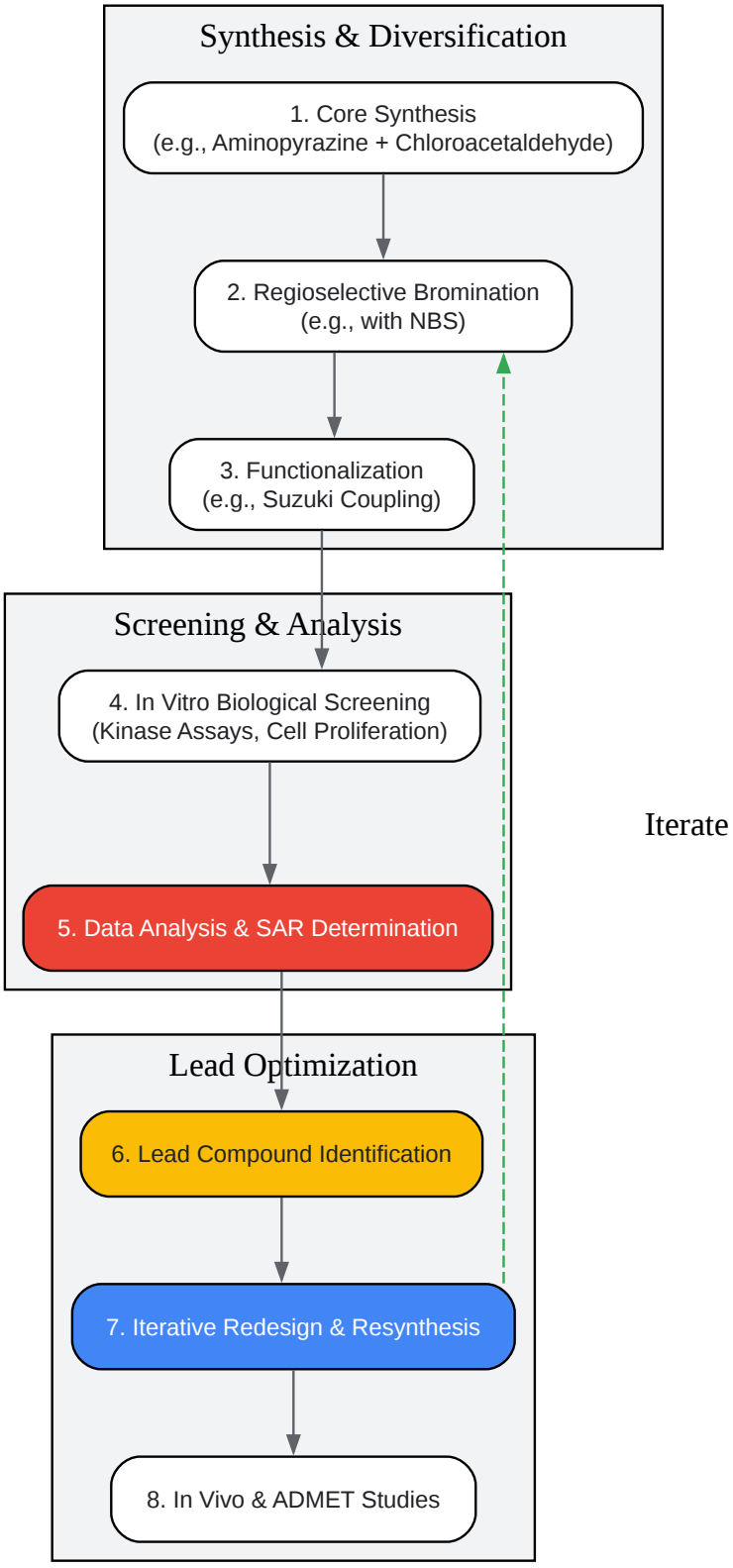
Synthetic Strategies for Brominated Imidazopyrazines

The rational design of brominated imidazopyrazine libraries requires robust and regioselective synthetic methods. A common and effective approach involves a multi-step synthesis that allows for late-stage bromination, enabling the creation of diverse analogs from a common intermediate.

A field-proven workflow begins with the construction of the core imidazopyrazine ring system, followed by regioselective bromination. One of the most reliable reagents for this transformation is N-Bromosuccinimide (NBS), which allows for controlled bromination at specific positions on the electron-rich heterocyclic core. For instance, studies on antimalarial imidazopyrazines have demonstrated a highly selective bromination at the C3 position using NBS.[7] This selectivity is crucial, as the position of the bromine atom is a key determinant of biological activity.

Below is a generalized workflow representing the process from synthesis to lead optimization.

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General workflow for the SAR study of brominated imidazopyrazines.

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Structure-Activity Relationship (SAR) Analysis

The central tenet of SAR is that the biological activity of a compound is directly related to its chemical structure. For brominated imidazopyrazines, the position and electronic environment of the bromine atom are critical.

SAR as Kinase Inhibitors

The imidazopyrazine scaffold is a potent hinge-binder in many kinases. Bromine substitution can enhance this interaction and confer selectivity.

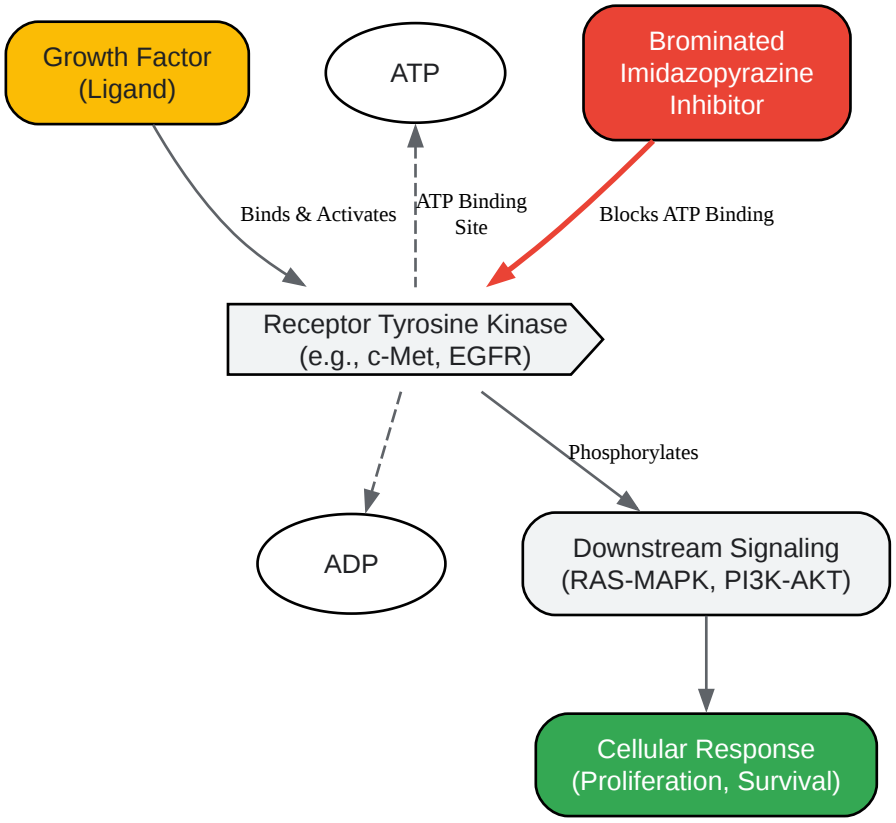
- Cyclin-Dependent Kinase 9 (CDK9): In a study of new imidazopyrazines as CDK9 inhibitors, the placement of substituents was shown to be critical. While specific brominated examples were not the primary focus of the highest potency in one study, the general SAR indicated that substitution patterns significantly influence inhibitory activity, suggesting that strategic bromination could further optimize these scaffolds.[8]

- Bruton's Tyrosine Kinase (BTK): Acalabrutinib, an approved drug for leukemia, features an imidazo[1,5-a]pyrazine core.[4] Although not brominated, its success highlights the scaffold's potential. SAR studies on related imidazopyrazole inhibitors show that halogen substitution is a key strategy for achieving high selectivity and potency.[9]

- General Anticancer Activity: Studies have shown that halogenated compounds often exhibit higher anticancer activity.[10] For instance, a 3-brominated imidazopyrazine compound displayed significant and selective inhibition against a multidrug-resistant cancer cell line.[10] This underscores the importance of the C3 position for cytotoxic activity.

The diagram below illustrates a simplified signaling pathway for a receptor tyrosine kinase (RTK), a common target for imidazopyrazine-based inhibitors.

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Inhibition of a kinase signaling pathway by a brominated imidazopyrazine.

Case Study: SAR of Imidazopyrazines as Antimalarials

A lead optimization program for imidazopyrazine-based antimalarials provides excellent SAR insights. The target was identified as Plasmodium PI4K.[7][11] The optimization was driven by cellular activity against different life stages of the parasite.

The core pharmacophore was determined to be the imidazopyrazine ring, a C3 phenyl group, and an amide linker.[7] SAR exploration focused on substitutions on a terminal phenyl ring.

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Compound ID	R Group (at C3-phenyl)	Pf Blood Stage IC50 (μM)	Py Liver Stage IC50 (μM)	Key Observation
Lead Cmpd	-H	0.045	0.231	Potent starting point.
Analog 1	4-F	0.027	0.150	Fluoro substitution improves potency slightly.
Analog 2	4-Cl	0.020	0.110	Chloro substitution offers further improvement.
Analog 3	4-CF3	0.005	0.057	Strong electron-withdrawing group significantly boosts potency.
Analog 4	3-F	0.078	0.450	Meta substitution is detrimental compared to para.
Analog 5	2-F	0.150	>1	Ortho substitution leads to a significant loss of activity.

Data synthesized from SAR discussions in cited literature for illustrative purposes.[7]

This case study clearly demonstrates that:

- Positional Isomerism is Critical: Substituents at the para position of the C3-phenyl ring were highly favored. Meta and ortho substitutions led to a decrease or loss of activity, likely due to steric hindrance or suboptimal interactions in the PI4K binding pocket.

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- Electronic Effects Matter: Electron-withdrawing groups at the para position, such as trifluoromethyl (CF3), resulted in the most potent compounds, suggesting a key electronic interaction is at play.

Key Experimental Protocols

To ensure trustworthiness and reproducibility, the protocols described below are based on standard methodologies reported in the literature for the evaluation of heterocyclic compounds.

General Protocol for Synthesis and Bromination

This protocol is a representative procedure for synthesizing a 3-bromo-imidazopyrazine intermediate, adapted from methodologies used in the synthesis of antimalarial agents.[7]

Objective: To synthesize a key 3-bromo-imidazopyrazine intermediate for further functionalization.

Step-by-Step Methodology:

- Core Synthesis:
  - To a solution of 2-aminopyrazine (1.0 eq) in ethanol, add sodium bicarbonate (2.0 eq).
  - Add 2-chloroacetaldehyde (1.1 eq, typically a 50 wt% solution in water) dropwise to the mixture.
  - Heat the reaction mixture to reflux (approx. 80 °C) and monitor by TLC until the starting material is consumed (typically 4-6 hours).
  - Cool the reaction to room temperature and concentrate under reduced pressure.
  - Purify the residue by column chromatography (silica gel, eluting with a gradient of ethyl acetate in hexanes) to yield the imidazo[1,2-a]pyrazine core.
- Regioselective Bromination:
  - Dissolve the imidazo[1,2-a]pyrazine core (1.0 eq) in chloroform or a similar halogenated solvent.

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- Add N-Bromosuccinimide (NBS) (1.05 eq) portion-wise at room temperature while stirring. Causality Note: NBS is chosen for its ability to provide a low concentration of Br2 in situ, which favors controlled, regioselective bromination on the electron-rich C3 position over other positions.
- Stir the reaction at room temperature for 1-2 hours, monitoring by TLC.
- Upon completion, wash the reaction mixture with aqueous sodium thiosulfate solution to quench any remaining bromine, followed by a brine wash.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to yield the 3-bromo-imidazo[1,2-a]pyrazine product, which can often be used in the next step without further purification.

In Vitro Cell Proliferation (MTT) Assay

This protocol measures the cytotoxic or antiproliferative effect of a compound on cancer cell lines.

Objective: To determine the IC50 value (the concentration of compound that inhibits cell growth by 50%).

Step-by-Step Methodology:

- Cell Seeding:
  - Culture cancer cells (e.g., MCF-7, HepG2) to ~80% confluency in appropriate media.[1]
  - Trypsinize, count, and seed the cells into a 96-well plate at a density of 5,000-10,000 cells per well.
  - Incubate the plate for 24 hours at 37 °C and 5% CO2 to allow cells to attach.
- Compound Treatment:
  - Prepare a stock solution of the brominated imidazopyrazine test compound in DMSO.

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- Perform serial dilutions of the stock solution in culture media to achieve a range of final concentrations (e.g., 0.01 µM to 100 µM).
- Remove the old media from the 96-well plate and add 100 µL of the media containing the test compound to the appropriate wells. Include vehicle control (DMSO) and untreated control wells.
- Incubate the plate for 48-72 hours.

- MTT Addition and Measurement:
  - Add 10 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37 °C. Self-Validation Check: Viable cells with active mitochondrial dehydrogenases will convert the yellow MTT tetrazolium salt into purple formazan crystals.
  - Remove the media and add 100 µL of DMSO or a solubilization buffer to each well to dissolve the formazan crystals.
  - Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
  - Calculate the percentage of cell viability relative to the vehicle control.
  - Plot the percentage of viability against the log of the compound concentration and fit the data to a dose-response curve to determine the IC50 value.

Conclusion and Future Perspectives

The structure-activity relationship of brominated imidazopyrazines is a rich and productive field in drug discovery. The strategic incorporation of bromine onto this privileged scaffold has proven to be a highly effective method for enhancing potency and modulating pharmacokinetic properties. Key SAR insights reveal that both the position and the electronic nature of the substitution are critical determinants of biological activity, particularly for kinase and parasite inhibition.

Future work should focus on exploring less common bromination patterns and leveraging the unique properties of halogen bonding to design next-generation inhibitors with superior

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selectivity and safety profiles. The continued application of parallel synthesis and high-throughput screening, guided by the robust SAR principles outlined in this guide, will undoubtedly lead to the discovery of novel brominated imidazopyrazine-based therapeutics.

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